

(2S)-2'-Methoxykurarinone: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (2S)-2'-Methoxykurarinone

Cat. No.: B15607727

[Get Quote](#)

(2S)-2'-Methoxykurarinone, a natural flavonoid compound, has garnered significant interest within the scientific community for its diverse pharmacological activities. This technical guide provides an in-depth overview of its chemical properties, biological activities, and the molecular mechanisms underlying its effects, with a focus on its potential applications in drug discovery and development.

Chemical Structure and Properties

(2S)-2'-Methoxykurarinone is a prenylated flavanone distinguished by a methoxy group at the 2'-position of the B-ring. Its chemical identity is well-characterized, and its properties are summarized in the table below.

Property	Value
IUPAC Name	(2S)-7-hydroxy-2-(4-hydroxy-2-methoxyphenyl)-5-methoxy-8-[(2R)-5-methyl-2-prop-1-en-2-ylhex-4-enyl]-2,3-dihydrochromen-4-one[1][2]
Synonyms	2'-O-Methylkurarinone, 2'-Methoxykurarinone[2][3][4]
Molecular Formula	C ₂₇ H ₃₂ O ₆ [1][2]
Molecular Weight	452.54 g/mol [1][3]
CAS Number	270249-38-2[2][3][4]
Botanical Source	Roots of <i>Sophora flavescens</i> [1][3][4]

Biological Activities and Therapeutic Potential

(2S)-2'-Methoxykurarinone exhibits a range of biological effects, positioning it as a promising candidate for further investigation in various therapeutic areas.

Anti-inflammatory and Immunomodulatory Effects

The compound has demonstrated notable anti-inflammatory properties. Studies have shown its ability to modulate key inflammatory pathways, suggesting its potential in the management of inflammatory conditions.[3][4] Specifically, it has been shown to suppress the expression of cutaneous T cell-attracting chemokine (CTACK/CCL27) in human keratinocytes, a key factor in inflammatory skin diseases. This effect is mediated, at least in part, through the induction of heme oxygenase-1 (HO-1) and the inhibition of the NF-κB signaling pathway.

Antineoplastic Activity

(2S)-2'-Methoxykurarinone has displayed cytotoxic activity against certain cancer cell lines, including human myeloid leukemia HL-60 cells, indicating its potential as an antineoplastic agent.[1][3][4]

Inhibition of Osteoclastogenesis

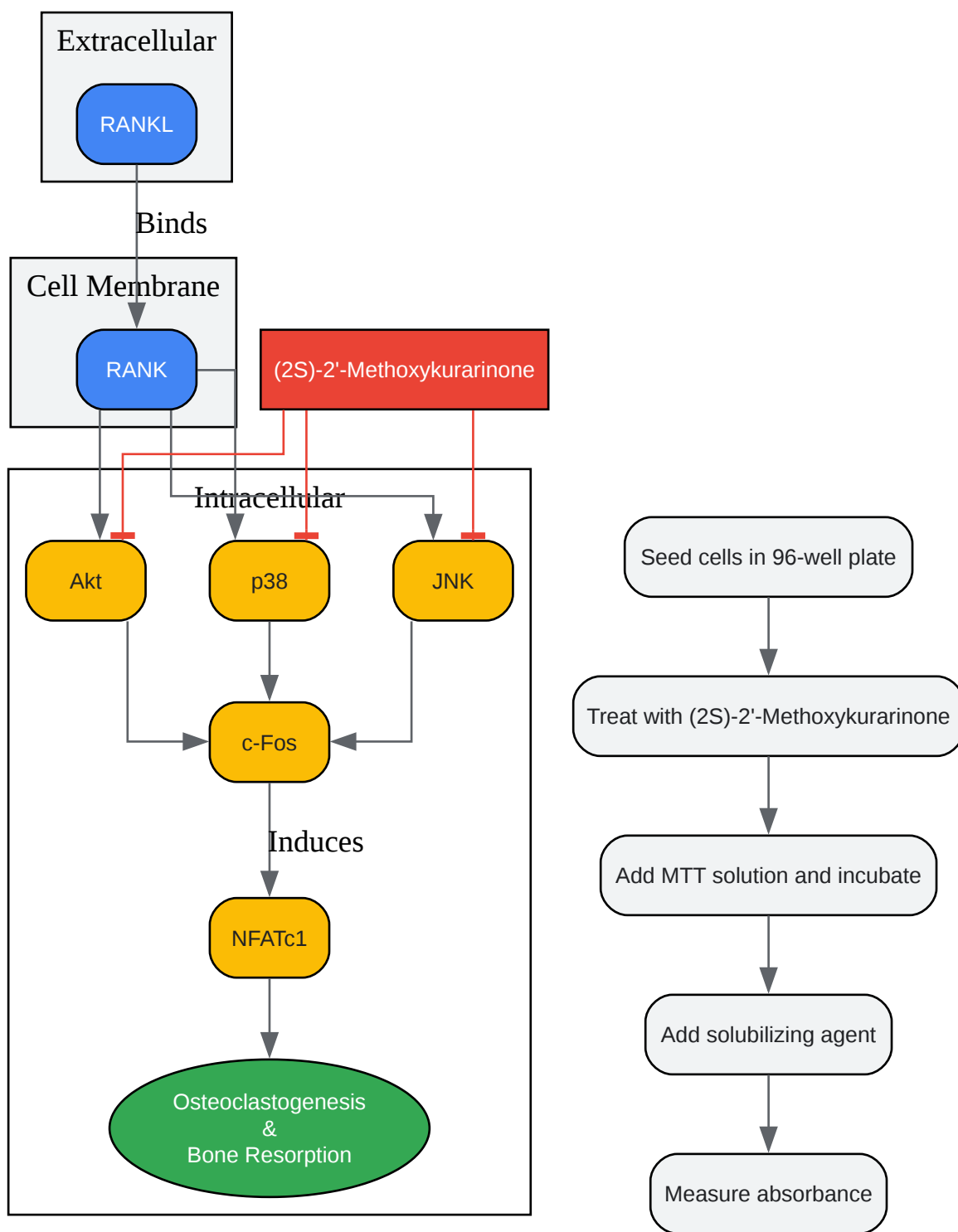
One of the most well-documented activities of **(2S)-2'-Methoxykurarinone** is its ability to inhibit osteoclastogenesis and bone resorption.[3][4] This effect is primarily achieved through the down-regulation of the Receptor Activator of Nuclear Factor- κ B Ligand (RANKL) signaling pathway.

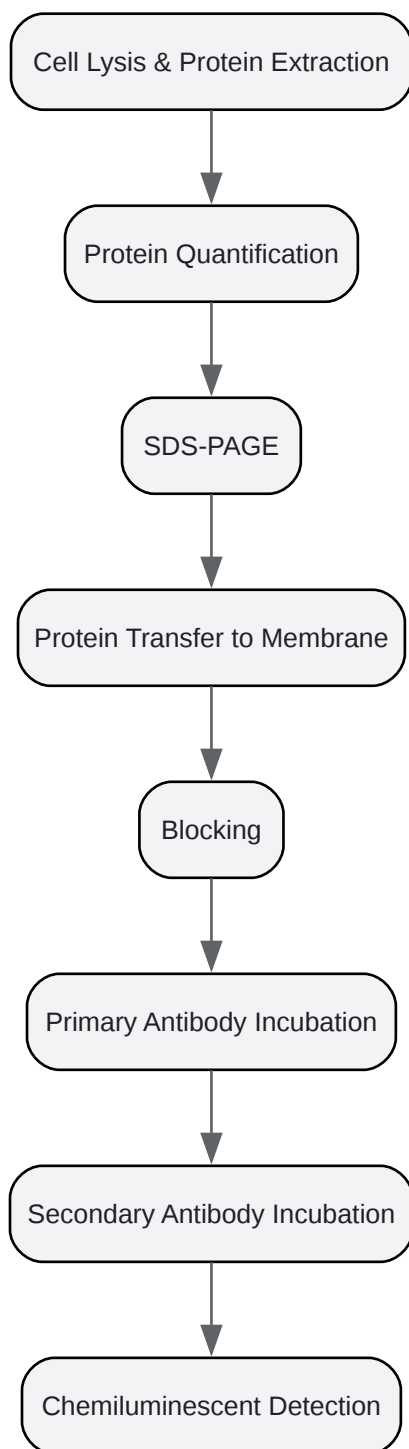
Other Activities

The compound has also been reported to possess antipyretic and antidiabetic properties.[3][4] Notably, it exhibits inhibitory activity against α -glucosidase, an enzyme involved in carbohydrate digestion, with a reported IC₅₀ value of 155 μ M.[3]

Signaling Pathway Modulation: Inhibition of RANKL-Induced Osteoclastogenesis

(2S)-2'-Methoxykurarinone exerts its inhibitory effect on osteoclast differentiation by targeting multiple key components of the RANKL signaling cascade. Upon binding of RANKL to its receptor RANK, a series of downstream signaling events are initiated, culminating in the activation of transcription factors essential for osteoclastogenesis. **(2S)-2'-Methoxykurarinone** intervenes in this process by suppressing the activation of Akt, p38, and JNK, which in turn leads to the downregulation of the master transcription factors for osteoclastogenesis, c-Fos and Nuclear Factor of Activated T-cells c1 (NFATc1).





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cytotoxic Activity of Compounds from *Styrax obassia* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Western Blot Protocol | R&D Systems Quality Control: R&D Systems [rndsystems.com]
- 3. benchchem.com [benchchem.com]
- 4. (2S)-2'-Methoxykurarione inhibits osteoclastogenesis and bone resorption through down-regulation of RANKL signaling - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [(2S)-2'-Methoxykurarione: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15607727#2s-2-methoxykurarione-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com